An In-Depth Technical Guide to 1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde

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Compound of Interest

Compound Name:	*1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde*
Cat. No.:	*B13303981*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde**, a unique bicyclic aldehyde with potential applications in organic synthesis and drug discovery. While this molecule is not extensively documented in current literature, this guide consolidates foundational chemical principles and data from analogous structures to offer a detailed profile. We will explore its molecular identity, propose a viable synthetic pathway with a detailed experimental protocol, predict its physicochemical properties, and analyze its expected spectroscopic characteristics. This document is intended to serve as a foundational resource for researchers interested in the synthesis, characterization, and application of this novel chemical entity.

Introduction and Molecular Identity

1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde is a structurally intriguing organic compound featuring a cyclobutane ring substituted with both a formyl group and a 2-

cyclopropylethyl side chain. The presence of two strained ring systems, the cyclobutane and cyclopropane moieties, along with the reactive aldehyde functionality, suggests a rich and varied chemical reactivity. The unique spatial arrangement of these groups offers potential for the development of novel molecular scaffolds in medicinal chemistry and materials science.

CAS Number: 1936652-36-6

The molecular structure combines the rigidity of the cyclobutane ring with the specific steric and electronic properties of the cyclopropyl group, which can influence its interaction with biological targets. The aldehyde group serves as a versatile handle for a wide array of chemical transformations.

Proposed Synthesis Pathway

Given the absence of a published synthesis for **1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde**, a plausible synthetic route is proposed based on well-established organic reactions, particularly the [2+2] cycloaddition to form the cyclobutane ring.

A logical approach involves the [2+2] cycloaddition of a suitable allene with an alkene, a method known for its efficiency in constructing substituted cyclobutanes.[1] This would be followed by functional group manipulation to introduce the aldehyde.

Diagram of the Proposed Synthesis Workflow:

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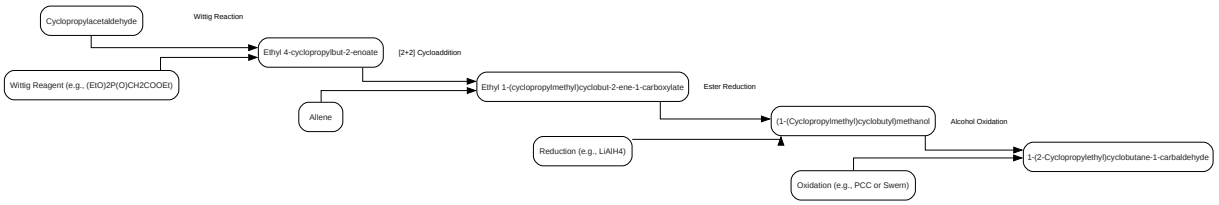

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Caption: Proposed multi-step synthesis of the target aldehyde.

Detailed Experimental Protocol (Hypothetical)

This protocol is a predictive guide based on standard laboratory procedures for similar transformations.

Step 1: Synthesis of Ethyl 4-cyclopropylbut-2-enoate

- To a stirred suspension of sodium hydride (60% dispersion in mineral oil, 1.2 eq) in anhydrous tetrahydrofuran (THF) at 0 °C under an inert atmosphere, add triethyl phosphonoacetate (1.2 eq) dropwise.
- Stir the resulting solution at room temperature for 30 minutes.
- Cool the reaction mixture back to 0 °C and add cyclopropylacetaldehyde (1.0 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Quench the reaction with saturated aqueous ammonium chloride solution and extract with diethyl ether.

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- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford ethyl 4-cyclopropylbut-2-enoate.

Step 2: [2+2] Cycloaddition with Allene

- In a high-pressure reaction vessel, dissolve ethyl 4-cyclopropylbut-2-enoate (1.0 eq) in a suitable solvent such as acetonitrile.
- Cool the solution to -78 °C and bubble in excess allene gas.
- Seal the vessel and allow it to warm to room temperature, then heat to 80-100 °C for 24-48 hours. The progress of the reaction should be monitored by GC-MS.
- After cooling, carefully vent the excess allene and concentrate the reaction mixture.
- Purify the resulting cycloadduct, ethyl 1-(cyclopropylmethyl)cyclobut-2-ene-1-carboxylate, by column chromatography.

Step 3: Reduction of the Ester

- Prepare a solution of ethyl 1-(cyclopropylmethyl)cyclobut-2-ene-1-carboxylate (1.0 eq) in anhydrous diethyl ether and add it dropwise to a stirred suspension of lithium aluminum hydride ($LiAlH_4$, 1.5 eq) in diethyl ether at 0 °C.
- After the addition is complete, stir the mixture at room temperature for 4 hours.
- Carefully quench the reaction by the sequential addition of water, 15% aqueous sodium hydroxide, and water.
- Filter the resulting precipitate and wash thoroughly with diethyl ether.
- Dry the combined filtrate over anhydrous sodium sulfate, filter, and concentrate to yield (1-(cyclopropylmethyl)cyclobutyl)methanol.

Step 4: Oxidation to the Aldehyde

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- To a stirred solution of oxalyl chloride (1.5 eq) in anhydrous dichloromethane (DCM) at -78 °C, add dimethyl sulfoxide (DMSO, 3.0 eq) dropwise.
- After 15 minutes, add a solution of (1-(cyclopropylmethyl)cyclobutyl)methanol (1.0 eq) in DCM.
- Stir for 30 minutes at -78 °C, then add triethylamine (5.0 eq).
- Allow the reaction to warm to room temperature and stir for 1 hour.
- Add water and separate the organic layer. Extract the aqueous layer with DCM.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain **1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde**.

Physicochemical Properties (Predicted)

The following properties are estimated based on the molecular structure and data from similar compounds.[2][3] Experimental verification is required for definitive values.

Property	Predicted Value
Molecular Formula	C11H18O
Molecular Weight	166.26 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~220-240 °C at 760 mmHg
Density	~0.92 g/cm³
Solubility	Soluble in common organic solvents; sparingly soluble in water
Refractive Index	~1.46

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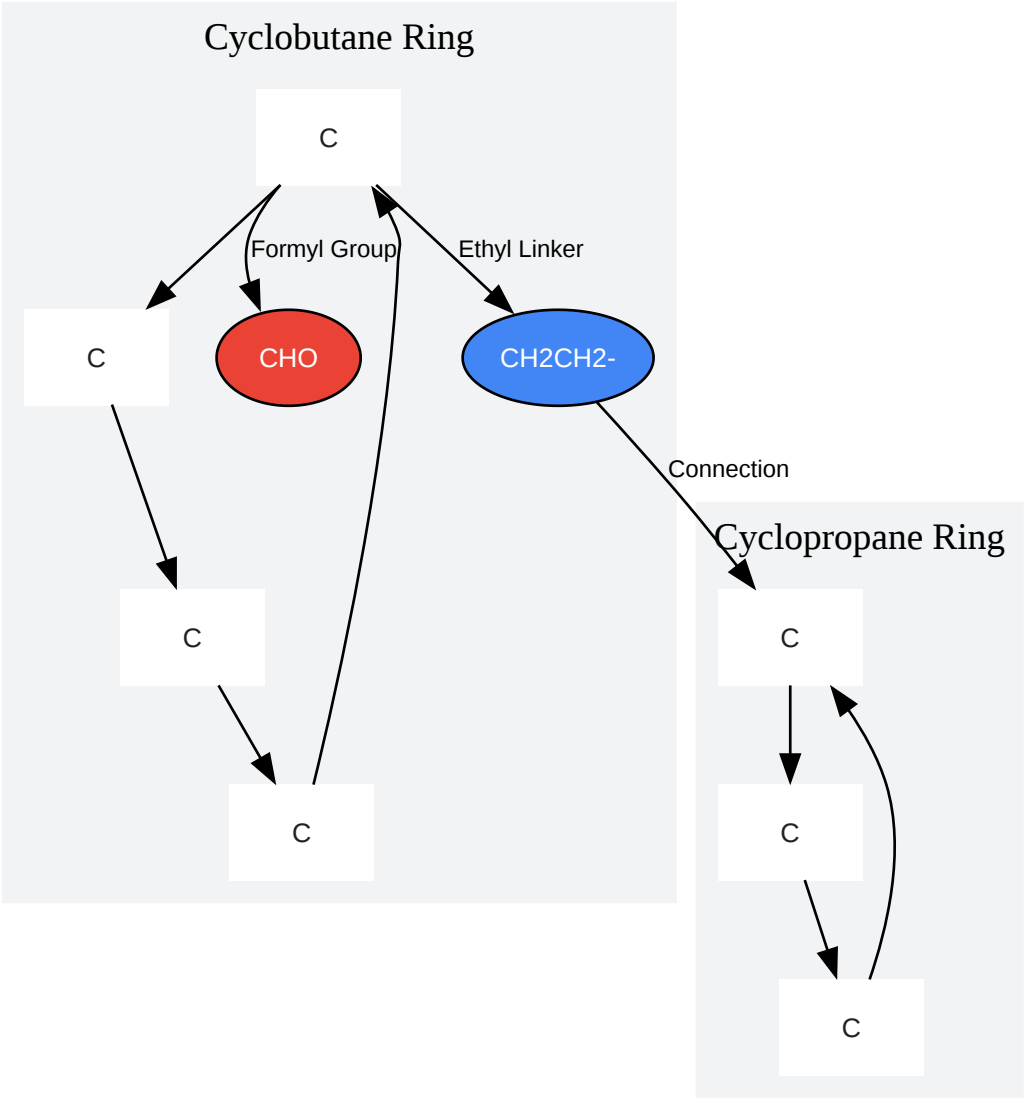
Spectroscopic Analysis (Predicted)

The structural features of **1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde** would give rise to a unique spectroscopic signature.

Diagram of Key Structural Features for Spectroscopy:



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Caption: Key functional groups for spectroscopic analysis.

^{1}H NMR Spectroscopy (Predicted)

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The proton NMR spectrum is expected to be complex due to the number of non-equivalent protons and potential for diastereotopicity.

- Aldehyde Proton (CHO): A characteristic singlet or triplet (if coupled to adjacent CH2) in the downfield region, around δ 9.5-10.0 ppm.[4]
- Cyclobutane Protons: A series of complex multiplets in the range of δ 1.8-2.5 ppm. The protons on the carbon bearing the substituents will be shifted further downfield.
- Ethyl (-CH2CH2-) Protons: Two distinct multiplets, likely around δ 1.5-1.9 ppm.
- Cyclopropane Protons: Characteristic upfield multiplets, typically between δ 0.2-0.8 ppm, due to the shielding effect of the strained ring.

^{13}C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide key information about the carbon skeleton.

- Carbonyl Carbon (C=O): A prominent signal in the highly deshielded region, around δ 200-205 ppm.
- Quaternary Cyclobutane Carbon: The carbon atom substituted with the aldehyde and ethyl groups is expected around δ 50-60 ppm.
- Cyclobutane CH2 Carbons: Signals in the range of δ 20-35 ppm.
- Ethyl (-CH2CH2-) Carbons: Resonances expected between δ 25-40 ppm.
- Cyclopropane Carbons: Shielded signals in the upfield region, typically δ 5-15 ppm.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum will clearly indicate the presence of the key functional groups.

- C=O Stretch (Aldehyde): A strong, sharp absorption band around 1720-1740 cm^{-1}.
- C-H Stretch (Aldehyde): Two characteristic weak to medium bands around 2720 cm^{-1} and 2820 cm^{-1}.

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- C-H Stretch (Aliphatic): Multiple bands in the region of 2850-3000 cm^{-1}.
- C-H Stretch (Cyclopropane): A characteristic band slightly above 3000 cm^{-1}, often around 3050-3080 cm^{-1}.
- Cyclobutane Ring Vibrations: May show weak to medium absorptions in the fingerprint region, potentially around 900-935 cm^{-1}.[5]

Mass Spectrometry (MS) (Predicted)

Mass spectrometry will confirm the molecular weight and provide fragmentation patterns useful for structural elucidation.

- Molecular Ion (M^+): A peak at m/z = 166.26.
- Key Fragmentation Pathways:
  - Loss of the formyl group (CHO•), resulting in a fragment at m/z = 137.
  - Loss of the ethyl group, leading to a fragment at m/z = 137.
  - Cleavage of the cyclopropyl group.
  - Ring-opening fragmentation of the cyclobutane ring.

Reactivity and Potential Applications

The chemical reactivity of **1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde** will be dominated by the aldehyde functionality and the strained ring systems.

- Aldehyde Reactions: The aldehyde group can undergo a variety of transformations, including oxidation to a carboxylic acid, reduction to a primary alcohol, nucleophilic addition reactions (e.g., Grignard, Wittig), and reductive amination.
- Ring Strain: The inherent strain in the cyclobutane and cyclopropane rings may lead to ring-opening reactions under certain conditions, such as with strong acids or in the presence of transition metal catalysts. This could be a valuable synthetic tool for accessing more complex acyclic or larger ring structures.

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The unique three-dimensional structure of this molecule makes it an interesting candidate for:

- Scaffold for Medicinal Chemistry: The rigid cyclobutane core can be used to orient substituents in a well-defined spatial arrangement for probing interactions with biological targets.
- Intermediate in Complex Molecule Synthesis: The combination of reactive sites allows for its use as a versatile building block in the synthesis of natural products and other complex organic molecules.
- Fragrance and Flavor Industry: Small aldehydes with complex aliphatic structures are often explored for their olfactory properties.

Conclusion

1-(2-Cyclopropylethyl)cyclobutane-1-carbaldehyde represents a novel and synthetically challenging molecule with significant potential. This technical guide provides a foundational understanding of its identity, a plausible synthetic strategy, and predicted physicochemical and spectroscopic properties. While experimental validation is necessary, the information presented here serves as a valuable starting point for researchers aiming to synthesize, characterize, and explore the applications of this intriguing compound. The unique combination of strained rings and a reactive aldehyde functional group positions it as a promising building block for future innovations in chemistry and drug discovery.

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